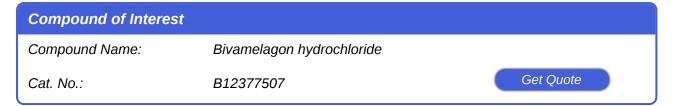




Application Notes and Protocols for Bivamelagon Hydrochloride in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Bivamelagon hydrochloride**, a potent and orally active melanocortin 4 receptor (MC4R) agonist, in a cell culture setting.[1][2][3] Proper preparation is crucial for obtaining reliable and reproducible results in in vitro studies.

Physicochemical and Stability Data

A summary of the key physicochemical properties and stability information for **Bivamelagon hydrochloride** is presented in Table 1. This data is essential for the correct handling and storage of the compound.



Parameter	Value	Source
Molecular Formula	C35H54Cl2N4O4	[4]
CAS Number	2641595-55-1	[2][4]
Appearance	Solid	[4]
Solubility (in vitro)	DMSO: 125 mg/mL (198.64 mM)	[1]
Note: May also be soluble in Water, Ethanol, or DMF. It is recommended to test solubility with a small amount first.	[4]	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[4]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[4]
Shipping Condition	Room temperature	[4]

Experimental Protocols

Protocol 1: Preparation of Bivamelagon Hydrochloride Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **Bivamelagon hydrochloride**, which can be stored for later use.

Materials:

- Bivamelagon hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or cryovials
- · Calibrated micropipettes and sterile tips



- · Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-warming: Allow the **Bivamelagon hydrochloride** powder vial and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of **Bivamelagon hydrochloride** powder.
- Dissolution:
 - Add the appropriate volume of sterile DMSO to the powder to achieve the desired stock concentration (e.g., 10 mM or 50 mM). For example, to prepare a 10 mM stock solution from 1 mg of Bivamelagon hydrochloride (MW: 629.63 g/mol), add 158.8 μL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Ultrasonic treatment can also be applied if the compound is difficult to dissolve.[1]
- Sterilization: The DMSO stock solution is considered self-sterilizing. No further filtration is typically required.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This minimizes freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[4]

Protocol 2: Preparation of Working Solutions and Application in Cell Culture



This protocol outlines the dilution of the stock solution to prepare working solutions for treating cells in culture.

Materials:

- Bivamelagon hydrochloride stock solution (from Protocol 1)
- Sterile, pre-warmed complete cell culture medium appropriate for the cell line being used
- Sterile pipette tips and tubes
- Cells seeded in appropriate culture vessels (e.g., 96-well plates, 6-well plates)

Procedure:

- · Thawing the Stock Solution:
 - Thaw a single aliquot of the **Bivamelagon hydrochloride** stock solution at room temperature.
 - Once thawed, briefly centrifuge the tube to collect the solution at the bottom.
- Preparing the Intermediate Dilution (Optional but Recommended):
 - Prepare an intermediate dilution of the stock solution in sterile cell culture medium. For example, dilute the 10 mM stock solution 1:1000 in medium to create a 10 μM intermediate solution. This helps to minimize the final concentration of DMSO in the cell culture.
- Preparing the Final Working Solution:
 - Further dilute the intermediate solution (or the stock solution directly) into the final volume of cell culture medium to be added to the cells.
 - $\circ~$ For example, to achieve a final concentration of 10 nM in a well containing 100 μL of medium, add 0.1 μL of the 10 μM intermediate solution.



 Important: The final concentration of DMSO in the culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.

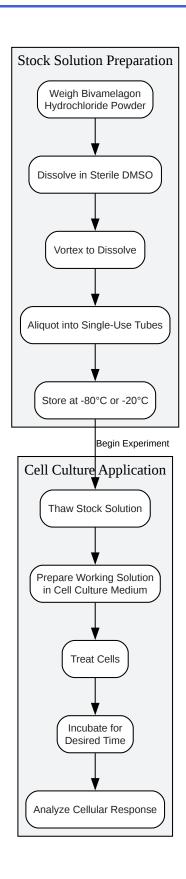
· Cell Treatment:

- Remove the old medium from the cells.
- Add the medium containing the final concentration of Bivamelagon hydrochloride (the working solution) to the cells.
- Incubate the cells for the desired period according to the experimental design.

Visualization of Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing **Bivamelagon hydrochloride** and its known signaling pathway.

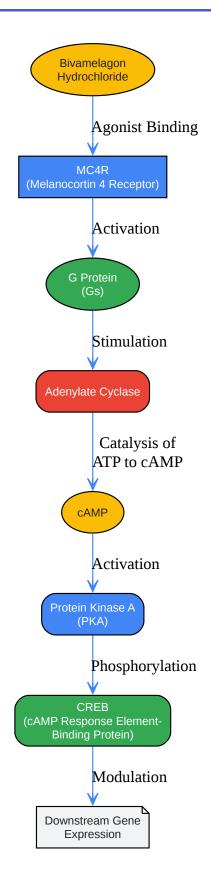




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Caption: Experimental workflow for preparing and applying Bivamelagon hydrochloride.





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Caption: Simplified signaling pathway of **Bivamelagon hydrochloride** via MC4R activation.



Summary of In Vitro Activity

Bivamelagon hydrochloride has been shown to be a potent agonist of the MC4R. The following table summarizes its reported in vitro activity.

Assay	Cell Line	Parameter	Value	Source
Luci Assay	Not Specified	EC50	0.562 nM	[1][2]
cAMP Assay	Not Specified	EC ₅₀	36.5 nM	[1][2]
β-arrestin Recruitment	U2OS cells expressing MC4R and β- arrestin	EC50	4.6 nM	[1][2]
Binding Affinity	Not Specified	Ki	65 nM	[1][2]

These values indicate that **Bivamelagon hydrochloride** is active at nanomolar concentrations, which should be considered when designing dose-response experiments in cell culture.

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